

Application Notes and Protocols for Capillary Electrophoresis Analysis of Ademetionine

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Compound of Interest

Compound Name: Ademetionine

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Introduction

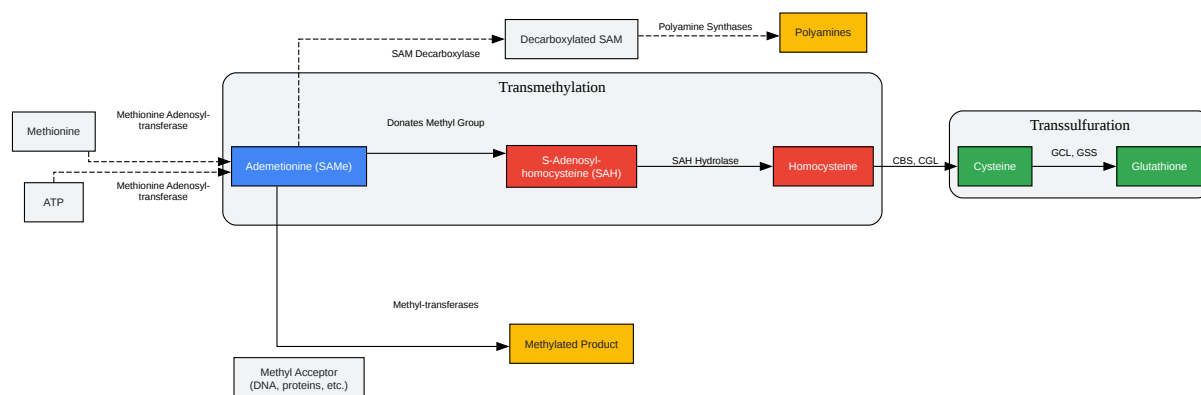
Ademetionine, also known as S-adenosyl-L-methionine (SAME), is a naturally occurring compound of significant interest in pharmaceuticals and clinical research.[1][2] It plays a critical role in several metabolic pathways, including transmethylation, transsulfuration, and aminopropylation, making it essential for cellular growth, repair, and the synthesis of neurotransmitters and antioxidants like glutathione.[3][4][5] Given its therapeutic potential in liver diseases, depression, and osteoarthritis, robust analytical methods for its quantification in various matrices are crucial for quality control, pharmacokinetic studies, and clinical monitoring.[1][2][5]

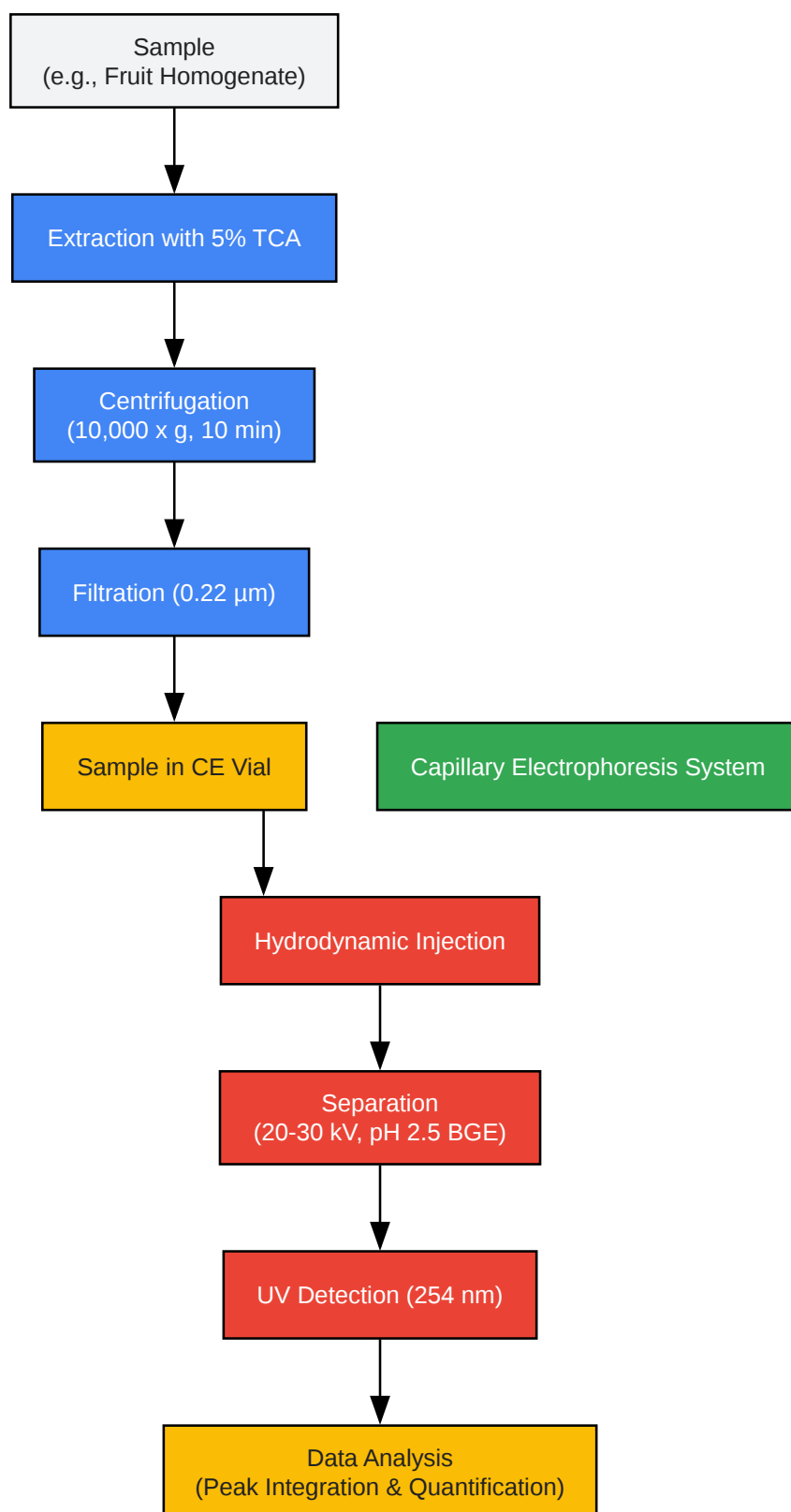
Capillary electrophoresis (CE) has emerged as a powerful technique for the analysis of **Ademetionine**. [1][2] Its advantages include high separation efficiency, rapid analysis times, low sample and reagent consumption, and the ability to separate charged molecules like **Ademetionine** with high resolution.[2][6][7][8] This document provides detailed application notes and experimental protocols for the separation and analysis of **Ademetionine** using capillary electrophoresis.

Metabolic Significance of Ademetionine

Ademetionine is a key intermediate in cellular metabolism.[9] It is synthesized from methionine and ATP and serves as the primary methyl group donor in numerous biochemical reactions.[4]

After methyl group donation, it is converted to S-adenosylhomocysteine (SAH), which is then hydrolyzed to homocysteine. Homocysteine can be remethylated back to methionine or enter the transsulfuration pathway to produce cysteine and subsequently the major intracellular antioxidant, glutathione.[3][4] **Ademetionine** is also a precursor for the synthesis of polyamines through the aminopropylation pathway, which are vital for cell proliferation and differentiation.[4]





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